

# Solubility Profile of Cyanuric Acid-13C3 in DMSO and Water: A Technical Guide

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## Compound of Interest

Compound Name: Cyanuric acid-13C3

Cat. No.: B564499

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This technical guide provides an in-depth overview of the solubility characteristics of **Cyanuric acid-13C3** in two common laboratory solvents: dimethyl sulfoxide (DMSO) and water. This document consolidates quantitative solubility data, details relevant experimental protocols for dissolution, and presents a logical workflow for its application in analytical chemistry.

## Core Data Presentation: Solubility of Cyanuric Acid-13C3

The solubility of a compound is a critical parameter in a wide range of scientific applications, from drug discovery to materials science. For isotopically labeled compounds like **Cyanuric acid-13C3**, understanding its solubility is essential for the preparation of stock solutions and experimental standards. The following table summarizes the available quantitative solubility data. It is important to note that while specific data for the 13C labeled variant is available for DMSO, the solubility in water is based on the unlabeled cyanuric acid, as significant changes in solubility due to stable isotope substitution are not expected.

Compound	Solvent	Temperature	Solubility	Notes
Cyanuric acid-13C3	DMSO	Not Specified	125 mg/mL[1][2]	Ultrasonic agitation is recommended to facilitate dissolution[1][2].
Cyanuric acid (unlabeled)	DMSO	Not Specified	17.4% (w/v)[3]	This equates to 174 g/L or 174 mg/mL.
Cyanuric acid (unlabeled)	Water	25 °C	0.2% (w/v)	Equivalent to 2 g/L or 2 mg/mL. Also reported as 2700 mg/L (2.7 g/L)[4] and 0.3 g/100mL (3 g/L) [5][6].
Cyanuric acid (unlabeled)	Water	90 °C	2.6% (w/v)	Equivalent to 26 g/L.
Cyanuric acid (unlabeled)	Water	150 °C	10% (w/v)[7]	Equivalent to 100 g/L.

## Experimental Protocols

Accurate and reproducible preparation of solutions is fundamental to sound scientific research. The following protocols provide detailed methodologies for dissolving **Cyanuric acid-13C3** in DMSO and water.

### Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

This protocol is suitable for preparing a high-concentration stock solution of **Cyanuric acid-13C3** for use in various assays.

Materials:

- **Cyanuric acid-13C3**
- Anhydrous DMSO
- Sterile, conical tube (e.g., 15 mL or 50 mL)
- Vortex mixer
- Ultrasonic water bath
- Calibrated analytical balance
- Pipettes

#### Procedure:

- Accurately weigh the desired amount of **Cyanuric acid-13C3** using an analytical balance and transfer it to a sterile conical tube.
- Add the calculated volume of anhydrous DMSO to the tube to achieve the target concentration (e.g., for a 125 mg/mL solution, add 1 mL of DMSO for every 125 mg of **Cyanuric acid-13C3**).
- Tightly cap the tube and vortex the mixture for 1-2 minutes to initially disperse the solid.
- Place the tube in an ultrasonic water bath. Sonicate the mixture for 10-15 minute intervals.<sup>[8]</sup> Visually inspect the solution for any remaining undissolved particles.
- Repeat sonication as needed until the solid is completely dissolved. Note that hygroscopic DMSO can impact solubility, so using a newly opened bottle is recommended.<sup>[1]</sup>
- Store the resulting stock solution appropriately, typically at -20°C or -80°C, to ensure stability.

## Protocol 2: Preparation of an Aqueous Standard Solution

This protocol outlines the preparation of a standard solution of cyanuric acid in water. Given the lower solubility and slower dissolution rate of cyanuric acid in water, patience is key.

Materials:

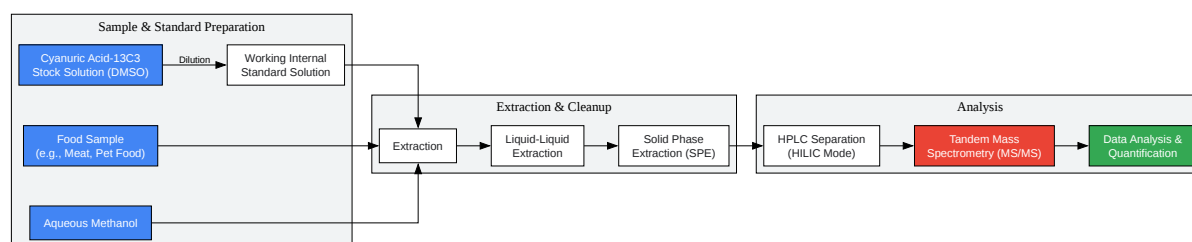
- **Cyanuric acid-13C3**
- High-purity, deionized water
- Volumetric flask (calibrated or conformity-checked)
- Magnetic stirrer and stir bar
- Analytical balance

Procedure:

- Weigh the desired mass of **Cyanuric acid-13C3**. For example, to prepare a 1 g/L standard solution, weigh 100 mg of the compound.
- Transfer the weighed solid into a volumetric flask of the appropriate size (e.g., 100 mL for a 1 g/L solution from 100 mg).
- Add approximately half of the final volume of deionized water to the flask.
- Place a magnetic stir bar in the flask and place it on a magnetic stirrer.
- Stir the mixture at a moderate speed. The dissolution process in water at room temperature can be slow and may take several hours.<sup>[9]</sup>
- Once the solid is fully dissolved, carefully add deionized water to the calibration mark on the volumetric flask.
- Invert the flask several times to ensure a homogenous solution.
- Aqueous solutions of cyanuric acid are recommended to be stored in a refrigerator and are stable for a short period, typically around one day.<sup>[9]</sup>

## Visualization of Experimental Workflow

The use of isotopically labeled internal standards is a cornerstone of quantitative analysis by mass spectrometry. **Cyanuric acid-13C3** serves this purpose in methods developed for the detection and quantification of melamine and cyanuric acid in various matrices, such as food products.[10] The following diagram illustrates a typical experimental workflow for such an analysis.



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Caption: Workflow for the analysis of cyanuric acid using a 13C3-labeled internal standard.

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